

# Application Notes and Protocols for Pulse-Chase Analysis with $^{14}\text{C}$ -Trehalose

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## Compound of Interest

Compound Name: Trehalose C14

Cat. No.: B15598693

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## Introduction

Pulse-chase analysis is a powerful technique used to track the metabolic fate of a molecule within a biological system over time. This method involves introducing a radiolabeled substrate (the "pulse") to cells or tissues for a brief period, followed by the removal of the labeled substrate and the addition of an excess of the same, unlabeled substrate (the "chase"). By analyzing the distribution of the radiolabel in various downstream metabolites at different time points during the chase, researchers can elucidate metabolic pathways, determine the kinetics of metabolic processes, and assess the impact of genetic modifications or pharmacological interventions.

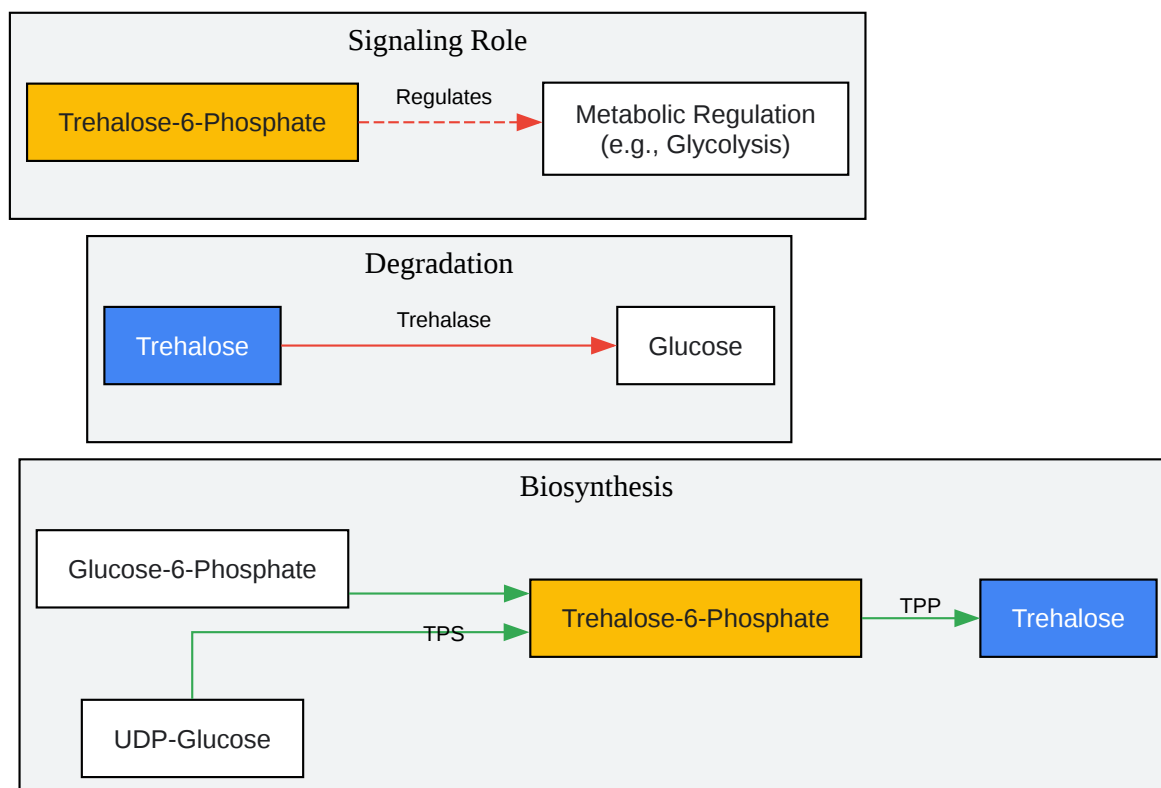
This document provides a detailed protocol for conducting pulse-chase analysis using  $^{14}\text{C}$ -labeled trehalose. Trehalose, a non-reducing disaccharide of glucose, plays a crucial role in the metabolism, stress response, and virulence of a wide range of organisms, including bacteria, fungi, and invertebrates. Understanding its metabolic pathways is of significant interest for basic research and for the development of novel antimicrobial agents and therapeutics.

## Signaling and Metabolic Pathways of Trehalose

Trehalose metabolism is intricately linked to central carbon metabolism and cellular signaling. The primary pathways for its synthesis and degradation are conserved across many species.

- Trehalose Biosynthesis: The most common pathway involves two enzymatic steps:
  - Trehalose-6-phosphate synthase (TPS): Catalyzes the formation of trehalose-6-phosphate (T6P) from UDP-glucose and glucose-6-phosphate.
  - Trehalose-6-phosphate phosphatase (TPP): Dephosphorylates T6P to yield trehalose.
- Trehalose Degradation: Trehalose is hydrolyzed into two molecules of glucose by the enzyme trehalase.

In many organisms, T6P also acts as a critical signaling molecule that regulates carbohydrate metabolism and growth in response to nutrient availability.

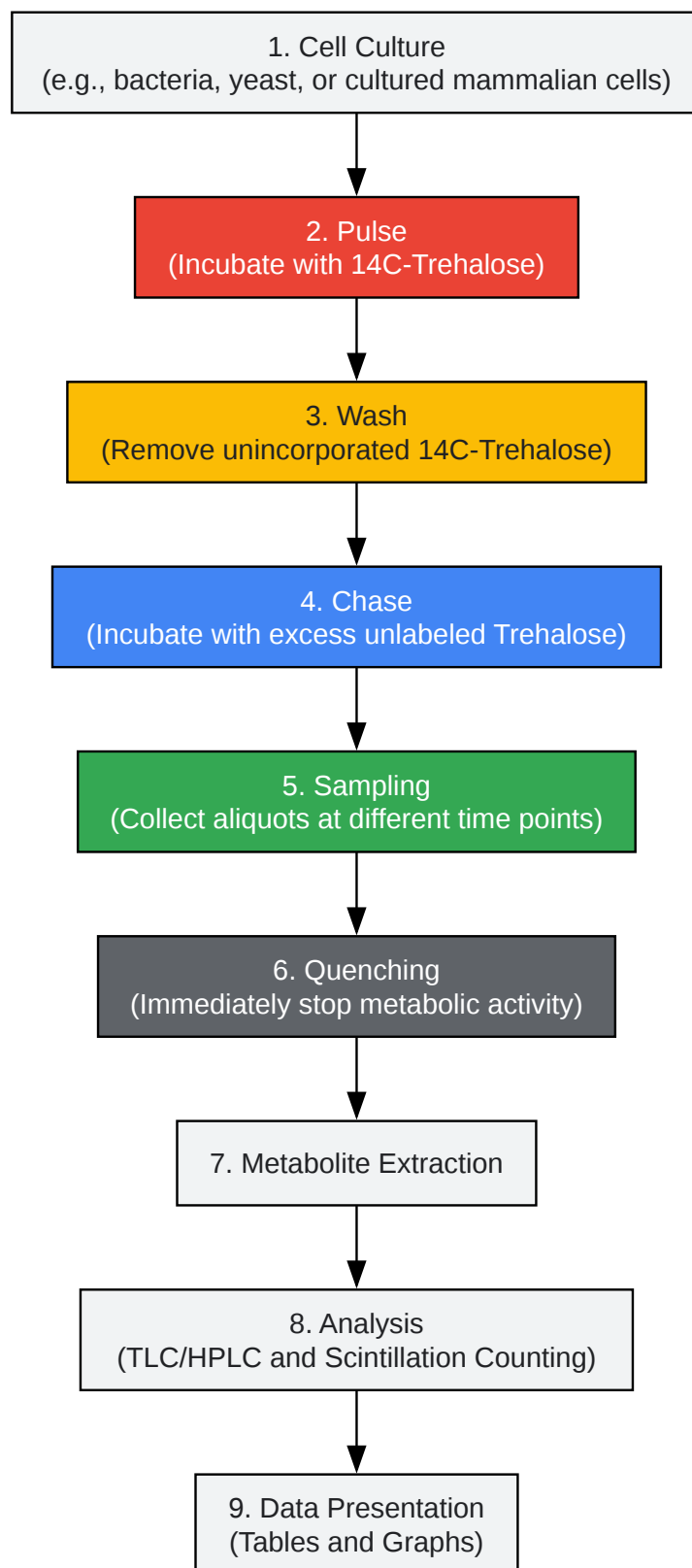


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**Caption:** Overview of Trehalose Metabolism and Signaling.

## Experimental Workflow for $^{14}\text{C}$ -Trehalose Pulse-Chase Analysis

The following diagram outlines the general workflow for a pulse-chase experiment with  $^{14}\text{C}$ -trehalose.



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